

(R)-ethyl nipecotate hydrochloride physical properties

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Compound of Interest

Compound Name: (R)-Ethyl piperidine-3-carboxylate
hydrochloride

CAS No.: 37675-19-7

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An In-Depth Technical Guide to the Physicochemical Properties of (R)-Ethyl Nipecotate Hydrochloride

Introduction

(R)-ethyl nipecotate hydrochloride is the hydrochloride salt of the ethyl ester of (R)-nipecotic acid. This chiral molecule serves as a critical intermediate in the synthesis of various pharmaceuticals and is of significant interest to researchers in neuroscience and drug development.^{[1][2]} Its primary pharmacological relevance stems from its role as a prodrug to (R)-nipecotic acid, a potent inhibitor of the gamma-aminobutyric acid (GABA) transporter GAT-1.^[3] By blocking the reuptake of GABA, the principal inhibitory neurotransmitter in the central nervous system, its derivatives can effectively enhance GABAergic transmission, a mechanism central to the action of anticonvulsant drugs like Tiagabine.^{[4][5]}

This technical guide provides a comprehensive overview of the core physical, chemical, and spectroscopic properties of (R)-ethyl nipecotate hydrochloride. It is designed for researchers, scientists, and drug development professionals who require a deep understanding of this

compound for synthesis, characterization, and application in their work. The guide includes detailed data, experimental protocols for verification, and an exploration of the scientific context that makes these properties relevant.

Section 1: Core Physicochemical Properties

The physical properties of (R)-ethyl nipecotate hydrochloride are fundamental to its handling, formulation, and reactivity. As a hydrochloride salt, it exists as a stable, crystalline solid, which contrasts with its free base form, a liquid at room temperature.^[1] This distinction is crucial for its application in synthesis and potential formulation studies.

A summary of its key physicochemical data is presented below. Note the distinction between the hydrochloride salt and its corresponding free base.

Property	(R)-Ethyl Nipecotate Hydrochloride	(R)-Ethyl Nipecotate (Free Base)	Reference(s)
Synonyms	(R)-Ethyl 1-piperidinecarboxylate HCl	(R)-(-)-Nipecotic acid ethyl ester, (R)-Ethyl piperidine-3-carboxylate	[1][6]
Appearance	White crystalline powder	Clear colorless to yellow-brown liquid	[1][7]
CAS Number	37675-19-7	25137-01-3	[1][8]
Molecular Formula	C ₈ H ₁₅ NO ₂ ·HCl	C ₈ H ₁₅ NO ₂	[1][6][8]
Molecular Weight	193.67 g/mol	157.21 g/mol	[6][8]
Melting Point	Not consistently reported; a value of 165-167 °C is cited for "ethyl nipecotate" (likely the racemic salt).	Not Applicable	[7][9]
Boiling Point	Decomposes	102-104 °C / 7 mmHg	[7][9]
Density	Not Applicable	~1.02 g/mL at 20°C	[8]
Solubility	Soluble in water and polar organic solvents.	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[7][10]
Specific Rotation	Data not widely available.	-1.5° (neat)	[8]

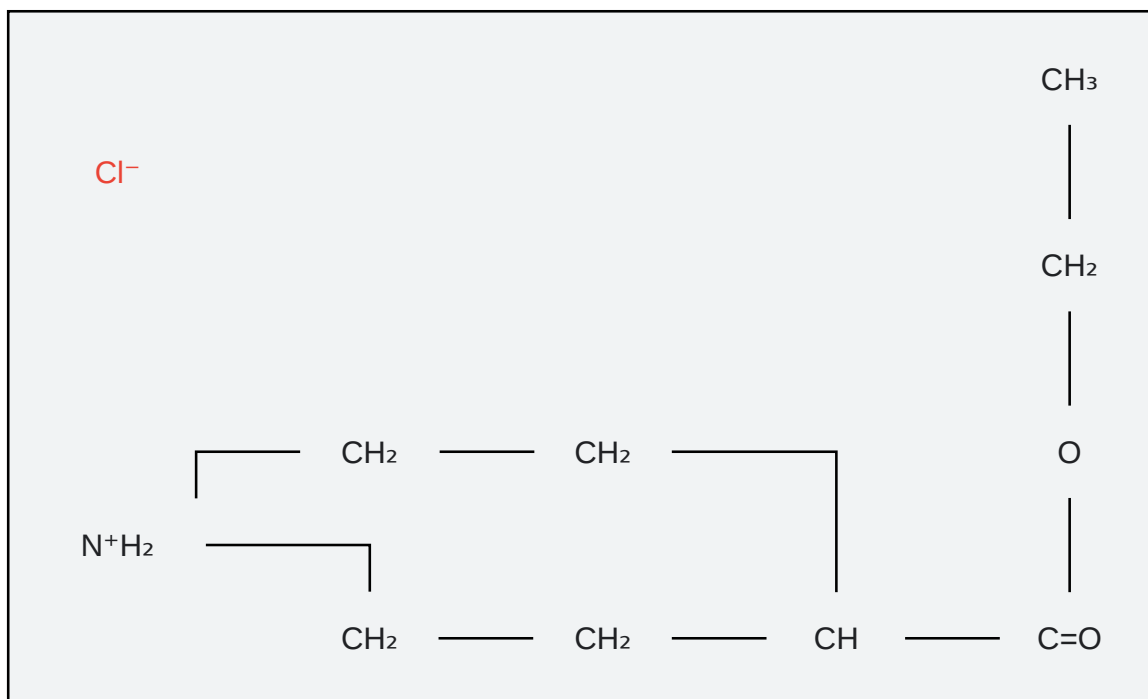
Section 2: Structural and Spectroscopic Profile

Precise structural confirmation is paramount in drug development. The spectroscopic profile of (R)-ethyl nipecotate provides an unambiguous fingerprint for its identification and quality

control.

Molecular Structure

The structure consists of a piperidine ring with an ethoxycarbonyl group at the chiral 3-position. In the hydrochloride salt, the piperidine nitrogen is protonated.



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Caption: 2D structure of (R)-ethyl nipecotate hydrochloride.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for structural elucidation. For the hydrochloride salt in D₂O, the following signals are expected:

- ¹H NMR:
 - A triplet around 1.2-1.3 ppm (3H), corresponding to the methyl protons of the ethyl group.
 - A quartet around 4.1-4.2 ppm (2H), from the methylene protons of the ethyl group.

- A complex series of multiplets between 1.5 and 3.5 ppm, representing the seven protons on the piperidine ring. The proton at the chiral center (C3) would appear as a distinct multiplet within this region.
- ^{13}C NMR:
 - A signal around 14 ppm for the ethyl methyl carbon.
 - A signal around 61 ppm for the ethyl methylene carbon.
 - Multiple signals between 25 and 55 ppm for the five piperidine ring carbons.
 - A signal around 173 ppm for the carbonyl carbon of the ester.

Infrared (IR) Spectroscopy

FT-IR spectroscopy provides information about the functional groups present. Key absorption bands include:

- $\sim 2700\text{-}3000\text{ cm}^{-1}$: A broad, strong band characteristic of the N-H^+ stretch of the secondary ammonium salt.
- $\sim 1730\text{-}1740\text{ cm}^{-1}$: A strong C=O stretching vibration from the ester group.
- $\sim 1180\text{-}1250\text{ cm}^{-1}$: A strong C-O stretching vibration, also associated with the ester.
- $\sim 2850\text{-}2980\text{ cm}^{-1}$: C-H stretching vibrations from the alkyl portions of the molecule.

Mass Spectrometry (MS)

When analyzed by mass spectrometry (e.g., ESI-MS), the compound will be detected as the free base following the loss of HCl . The expected molecular ion peak $[\text{M}+\text{H}]^+$ would correspond to the mass of the free base ($\text{C}_8\text{H}_{15}\text{NO}_2$) plus a proton, appearing at m/z 158.12.

Section 3: The Role in Neuroscience and Pharmaceutical Synthesis

(R)-ethyl nipecotate is more than a simple chemical; it is a key that unlocks potent biological activity. Its physical properties are directly relevant to its function as a CNS-active agent precursor.

The primary mechanism of action involves its in-vivo hydrolysis to (R)-nipecotic acid. This active metabolite is a potent and selective inhibitor of the GABA transporter 1 (GAT-1).^[3] GAT-1 is responsible for clearing GABA from the synaptic cleft, thereby terminating its inhibitory signal. By blocking this transporter, (R)-nipecotic acid increases the concentration and residence time of GABA in the synapse, leading to enhanced GABAergic neurotransmission.^[5] This mechanism is highly valuable for controlling neuronal hyperexcitability, which is the hallmark of epileptic seizures.^[11]

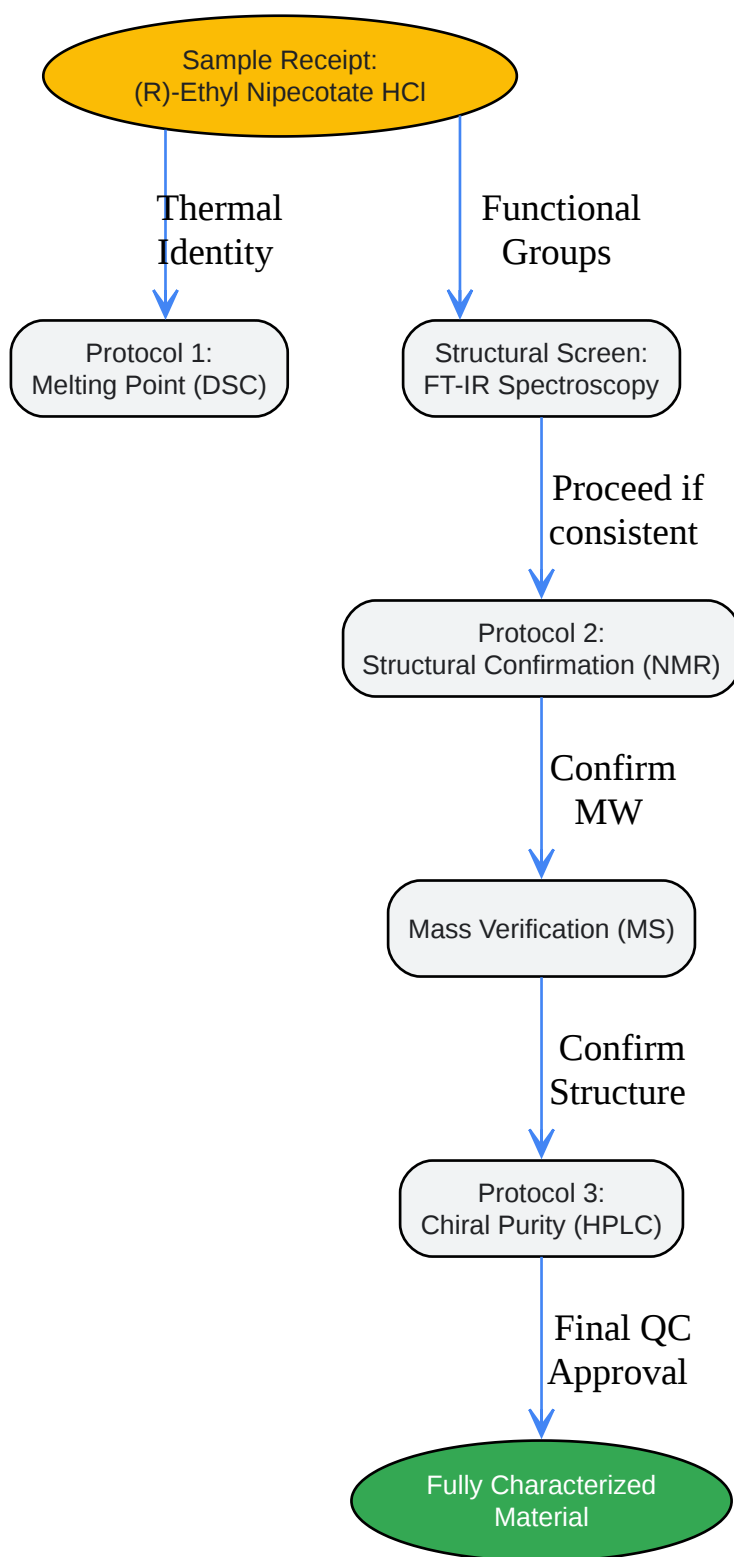
The ethyl ester form serves as a prodrug, a strategy often employed in drug development to improve pharmacokinetic properties such as absorption and distribution across the blood-brain barrier. Furthermore, the chiral center at the 3-position is stereospecific; the (R)-enantiomer is significantly more potent as a GABA uptake inhibitor than the (S)-enantiomer.^[2] This underscores the critical importance of enantiomeric purity. Beyond its direct lineage to GABA uptake inhibitors, (R)-ethyl nipecotate is also a versatile chiral building block for other complex molecules, including DPP-4 inhibitors used in diabetes treatment.^{[6][12]}

Section 4: Experimental Protocols for Characterization

To ensure the identity, purity, and stereochemical integrity of (R)-ethyl nipecotate hydrochloride, a systematic analytical workflow is required. The following protocols are self-validating and grounded in standard pharmaceutical analysis principles.

Characterization Workflow Overview

The logical flow for characterizing a new batch of the compound involves sequential verification of its physical properties, structure, and purity.



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Caption: A typical workflow for the physicochemical characterization.

Protocol 1: Determination of Melting Point via Differential Scanning Calorimetry (DSC)

Causality: DSC is superior to traditional melting point apparatus as it provides a quantitative measure of thermal transitions, offering insights into purity (melting point depression/broadening) and polymorphism.

- **Instrument Calibration:** Calibrate the DSC instrument's temperature and heat flow using certified indium standards.
- **Sample Preparation:** Accurately weigh 2-5 mg of (R)-ethyl nipecotate hydrochloride into a hermetically sealed aluminum pan. Prepare an identical empty pan to serve as a reference.
- **Thermal Program:** Place both pans into the DSC cell. Heat the sample from 25°C to 200°C at a controlled rate of 10°C/minute under a nitrogen purge (50 mL/min). The nitrogen purge prevents oxidative degradation.
- **Data Analysis:** The melting point is determined as the onset temperature of the endothermic melting peak. A sharp peak indicates high purity.

Protocol 2: Structural Confirmation by NMR Spectroscopy

Causality: NMR provides an unambiguous confirmation of the covalent structure and can reveal the presence of impurities. The choice of solvent is critical; for a hydrochloride salt, a polar, deuterated solvent is required.

- **Sample Preparation:** Dissolve approximately 10-15 mg of the compound in 0.7 mL of deuterium oxide (D₂O) or deuterated dimethyl sulfoxide (DMSO-d₆). D₂O is suitable for observing most protons, though the N-H protons will exchange and become invisible. DMSO-d₆ will allow observation of the N-H protons.
- **Instrument Setup:** Tune and shim the NMR spectrometer (≥400 MHz recommended for better resolution).
- **Data Acquisition:** Acquire a ¹H spectrum, followed by a ¹³C spectrum. If necessary, 2D experiments like COSY can be run to confirm proton-proton couplings within the piperidine

ring.

- Interpretation: Compare the obtained chemical shifts, integration values, and coupling patterns to the expected spectrum and reference data to confirm the structure.

Protocol 3: Enantiomeric Purity Analysis by Chiral High-Performance Liquid Chromatography (HPLC)

Causality: As the biological activity is stereospecific, confirming the enantiomeric excess (% ee) is mandatory. Chiral HPLC separates enantiomers by using a chiral stationary phase (CSP) that interacts differently with each enantiomer.

- System Preparation: Use an HPLC system equipped with a UV detector. The mobile phase must be HPLC grade.
- Column: Install a suitable chiral column, such as one based on immobilized amylose or cellulose derivatives.
- Method Development (Example):
 - Mobile Phase: A mixture of hexane and isopropanol (e.g., 90:10 v/v) with a small amount of an amine modifier like diethylamine (0.1%) to improve peak shape.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 210 nm.
 - Temperature: 25°C.
- Analysis: Inject a standard of the racemic ethyl nipecotate to determine the retention times of both the (R) and (S) enantiomers. Then, inject the sample solution and integrate the peak areas.
- Calculation: Calculate the enantiomeric excess using the formula: $\% ee = [(Area(R) - Area(S)) / (Area(R) + Area(S))] \times 100$.

Conclusion

(R)-ethyl nipecotate hydrochloride is a compound of significant scientific and commercial interest. Its identity as a stable, crystalline solid with well-defined spectroscopic and physical properties makes it a reliable intermediate for pharmaceutical synthesis. A thorough understanding and verification of these properties—from its molecular structure and mass to its specific chirality—are not merely academic exercises. They are essential, self-validating steps that ensure the quality, safety, and efficacy of the advanced therapeutic agents derived from it. The protocols and data presented in this guide serve as a robust framework for researchers engaged in the vital work of drug discovery and development.

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